

Personal protective equipment for handling 2,3,5-Trifluorophenylacetic acid

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Compound of Interest

Compound Name: *2,3,5-Trifluorophenylacetic acid*

Cat. No.: *B141972*

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Essential Safety and Handling Guide for 2,3,5-Trifluorophenylacetic Acid

This guide provides immediate, essential safety and logistical information for handling **2,3,5-Trifluorophenylacetic acid** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Hazard Identification and Classification

2,3,5-Trifluorophenylacetic acid is classified with the following hazards according to the Globally Harmonized System (GHS):

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled (GHS Category 4).[\[1\]](#)
- Skin Corrosion/Irritation: Causes skin irritation (GHS Category 2).[\[1\]](#)
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation (GHS Category 2).[\[1\]](#)

Due to its hazardous nature, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

The following personal protective equipment is required to minimize exposure and ensure safety when handling **2,3,5-Trifluorophenylacetic acid**.

PPE Category	Specification
Eye Protection	Chemical safety goggles or glasses with side shields that are tested and approved under government standards such as EN166 (EU) or OSHA's 29 CFR 1910.133.[2][3]
Hand Protection	Chemically resistant gloves, such as nitrile or neoprene, that have been inspected for integrity before use. Follow proper glove removal technique to avoid skin contact. Gloves must satisfy the specifications of Regulation (EU) 2016/425 and the standard EN 374.[2]
Body Protection	A laboratory coat or other protective clothing to prevent skin contact.[4]
Respiratory Protection	For operations that may generate dust or aerosols, a NIOSH/MSHA or European Standard EN 149 approved respirator with a particle filter (such as an N95 or P2 type) should be used.[4] A self-contained breathing apparatus may be necessary in case of emergency.[4]

Operational and Handling Plan

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[4]
- Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.[3]

Safe Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Clear the workspace of any unnecessary items.
- Handling: Avoid direct contact with the substance.[\[4\]](#) Prevent the formation and spread of dust in the air.[\[4\]](#)
- Hygiene: Wash hands thoroughly after handling the chemical, before breaks, and at the end of the workday.[\[2\]](#) Do not eat, drink, or smoke in the laboratory.[\[5\]](#)
- Storage: Store in a cool, dry, and well-ventilated area in a tightly closed, original container.[\[4\]](#)

Disposal Plan

Waste Categorization: **2,3,5-Trifluorophenylacetic acid** is a halogenated organic compound. [\[6\]](#) All waste containing this substance must be treated as hazardous.

Disposal Procedure:

- Collection: Collect waste in a designated, closable, and properly labeled salvage container for halogenated organic waste.[\[4\]](#)[\[6\]](#)
- Labeling: The waste container must be clearly labeled with "Halogenated Organic Waste" and the specific chemical name, "**2,3,5-Trifluorophenylacetic acid**."
- Storage: Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
- Disposal: Dispose of the contents and the container in accordance with local, state, and federal regulations. This typically involves incineration at a licensed hazardous waste disposal facility.[\[3\]](#)[\[6\]](#) Do not discharge into drains or rivers.[\[4\]](#)

Emergency Procedures

Spill:

- Evacuate the area and prevent access.
- Wearing appropriate PPE, cover the spill with an absorbent material.

- Carefully sweep or vacuum the material into a suitable, closed container for disposal, avoiding dust generation.[2]
- Ventilate the area and wash the spill site after material pickup is complete.

First Aid:

- If Swallowed: Rinse mouth with water. Call a poison center or doctor if you feel unwell.[2]
- If on Skin: Wash with plenty of water.[2] Remove contaminated clothing. If skin irritation occurs, seek medical attention.[2]
- If in Eyes: Rinse cautiously with water for several minutes.[2] Remove contact lenses if present and easy to do. Continue rinsing.[2] Seek immediate medical attention.
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing.[2] Seek medical attention if you feel unwell.[2]



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Caption: Workflow for handling **2,3,5-Trifluorophenylacetic acid**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2,3,5-Trifluorophenylacetic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b141972#personal-protective-equipment-for-handling-2-3-5-trifluorophenylacetic-acid]

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